

# Proper Disposal Procedures: 2-Methoxy-5-phenoxybenzaldehyde

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## Compound of Interest

Compound Name: 2-Methoxy-5-phenoxybenzaldehyde  
CAS No.: 63987-39-3  
Cat. No.: B8719907

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## Executive Summary & Immediate Actions

**2-Methoxy-5-phenoxybenzaldehyde** is an aromatic aldehyde used primarily as a chemical intermediate.[1][2] While not a P-listed or U-listed acute toxin under RCRA, it presents significant aquatic toxicity and irritation hazards.

- Primary Disposal Method: High-temperature incineration via a licensed hazardous waste contractor.
- Critical Prohibition: NEVER dispose of this compound down the drain. It is toxic to aquatic life.[3]
- Segregation: Keep separate from strong oxidizers (e.g., nitric acid, peroxides) to prevent exothermic oxidation to the corresponding benzoic acid.

## Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in safe disposal. This compound shares hazard characteristics with structurally similar phenoxy-benzaldehydes.

Property	Description
Chemical Name	2-Methoxy-5-phenoxybenzaldehyde
CAS Number	63987-39-3
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>3</sub>
Physical State	Solid or low-melting semi-solid (dependent on purity/temperature).[1]
Key Hazards (GHS)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H410: Very toxic to aquatic life with long-lasting effects (Read-across from 3-phenoxybenzaldehyde).[1]
Reactivity	Air-sensitive. Aldehyde group oxidizes to carboxylic acid over time.

Scientific Note: The phenoxy ether linkage increases lipophilicity, making this compound particularly hazardous to aquatic environments compared to simple benzaldehydes.

## Waste Characterization & Classification (RCRA)

Proper classification ensures legal compliance under the Resource Conservation and Recovery Act (RCRA).

- RCRA Status: Not specifically listed (Not P or U listed).
- Characteristic Waste:
  - Ignitability (D001): Possible if the flash point is <60°C (unlikely for this high MW aldehyde, but treat as ignitable if in solvent solution).
  - Toxicity: While not a standard TC constituent, its aquatic toxicity mandates handling it as Hazardous Chemical Waste.

- Waste Stream Assignment:
  - Pure Substance: Solid Hazardous Waste (Non-halogenated).
  - In Solution: Organic Solvent Waste (Non-halogenated), unless dissolved in halogenated solvents (e.g., DCM).

## Step-by-Step Disposal Workflow

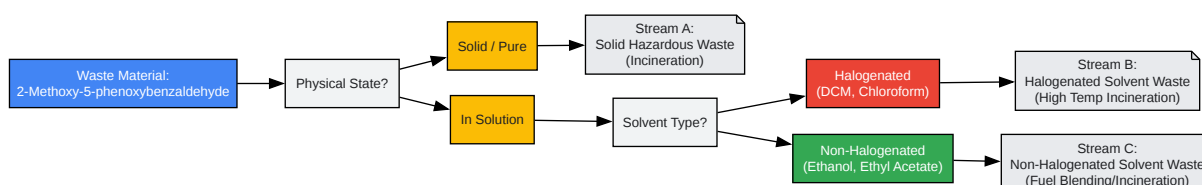
### Phase 1: Segregation & Accumulation

Objective: Prevent cross-contamination and dangerous reactions during storage.

- Container Selection: Use an amber glass bottle or high-density polyethylene (HDPE) container. Avoid metal containers if the aldehyde has oxidized to acid, which may corrode metal.
- Labeling: Attach a hazardous waste tag immediately.
  - Required Fields: "Hazardous Waste," Chemical Name (No abbreviations), "Toxic," "Irritant."
- Compatibility Check:
  - DO NOT MIX WITH: Oxidizing agents (Permanganates, Nitrates), Strong Bases (Sodium Hydroxide - risk of Cannizzaro reaction generating heat).

### Phase 2: Waste Stream Decision Logic

Use the following logic to determine the correct waste stream container.



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Figure 1: Waste segregation decision matrix for aldehyde derivatives.

## Phase 3: Final Disposal

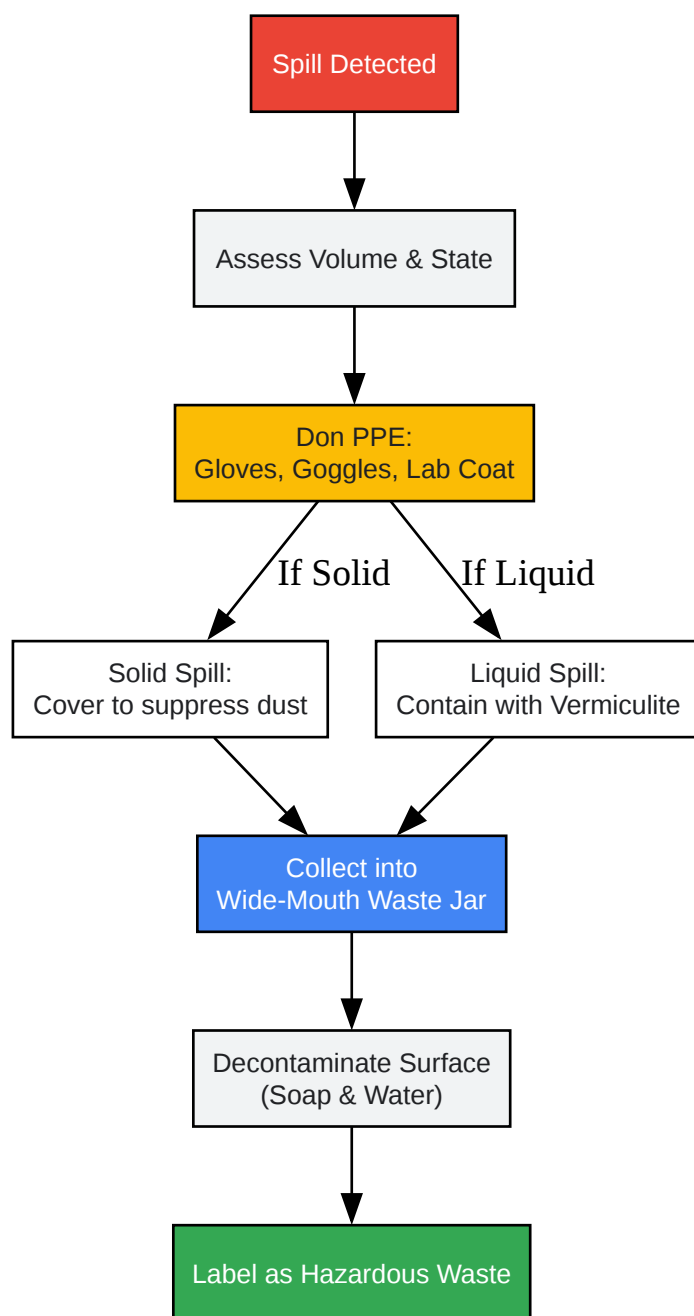
Transfer the accumulated waste to your facility's EHS department for pickup. The ultimate disposal method by the external contractor will be incineration, which ensures the complete destruction of the aromatic ring system.

## Spill Response Protocol

In the event of a benchtop spill, immediate action is required to prevent exposure and environmental release.

PPE Required: Nitrile gloves (double gloved recommended), safety goggles, lab coat.

- Containment:
  - If Solid: Gently cover with paper towels to prevent dust dispersion.
  - If Liquid/Solution: Encircle the spill with absorbent pillows or vermiculite.
- Cleanup:
  - Do not use water initially (this spreads the chemical).
  - Absorb liquid with vermiculite or sand.[4]
  - Scoop material into a wide-mouth jar or heavy-duty waste bag.[1]
- Decontamination:
  - Wipe the surface with a soap/water solution.[4][5][6]
  - Collect all wipes and PPE as solid hazardous waste.



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Figure 2: Operational workflow for safe spill remediation.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 586438, 2-Ethoxy-5-methoxybenzaldehyde (Structural Analog). [1] Retrieved from [\[Link\]](#) [7]

- U.S. Environmental Protection Agency (2025). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261. Retrieved from [[Link](#)]

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